

Experimental setup for testing furan-based inhibitors in H₂SO₄ solution

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Compound of Interest

Compound Name: 2-[(Furan-2-ylmethyl)amino]ethanethiol

Cat. No.: B1331213

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Application Note & Protocol

Topic: Experimental Setup for Testing Furan-Based Corrosion Inhibitors in H₂SO₄ Solution

Audience: Researchers, scientists, and drug development professionals.

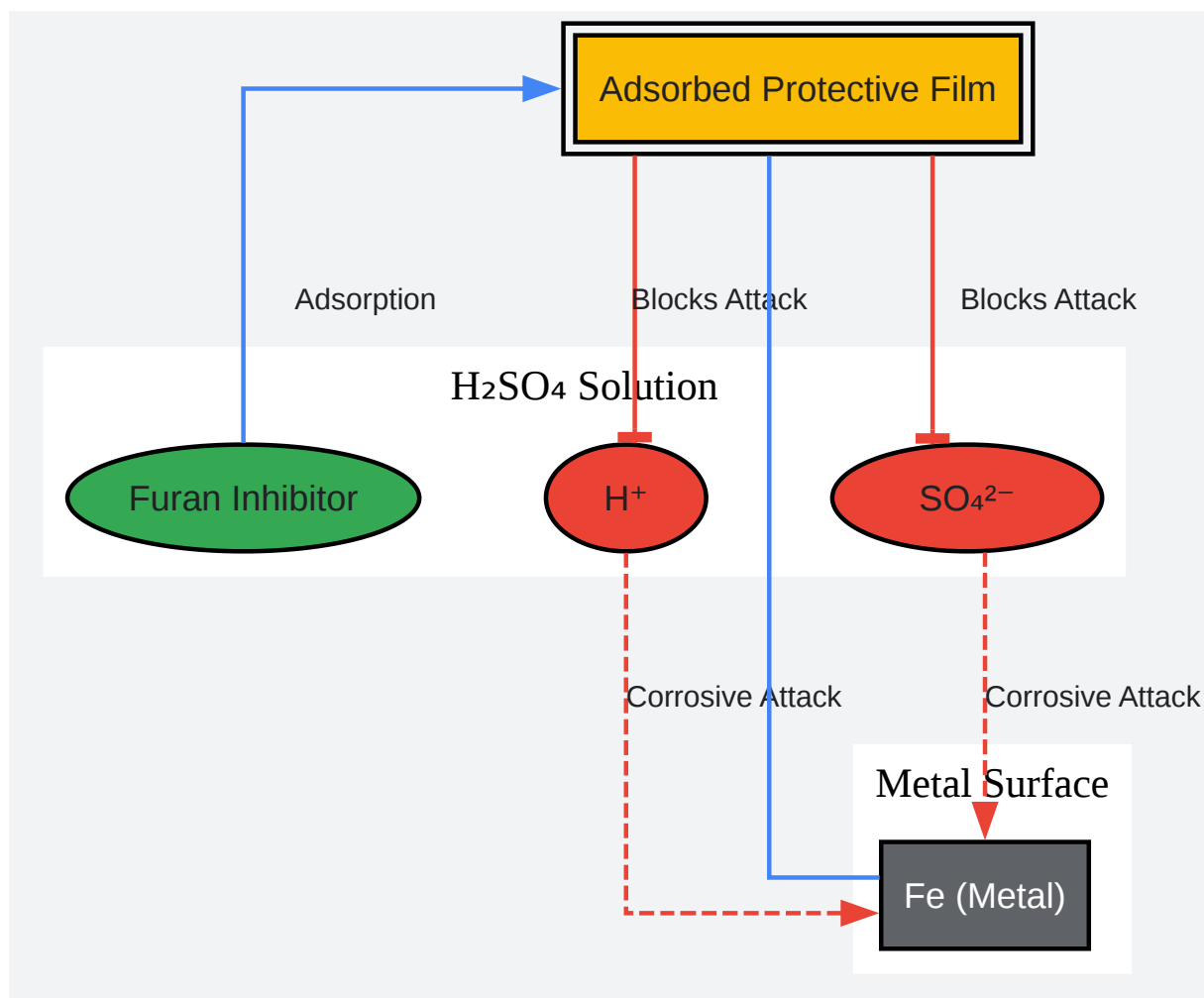
Introduction

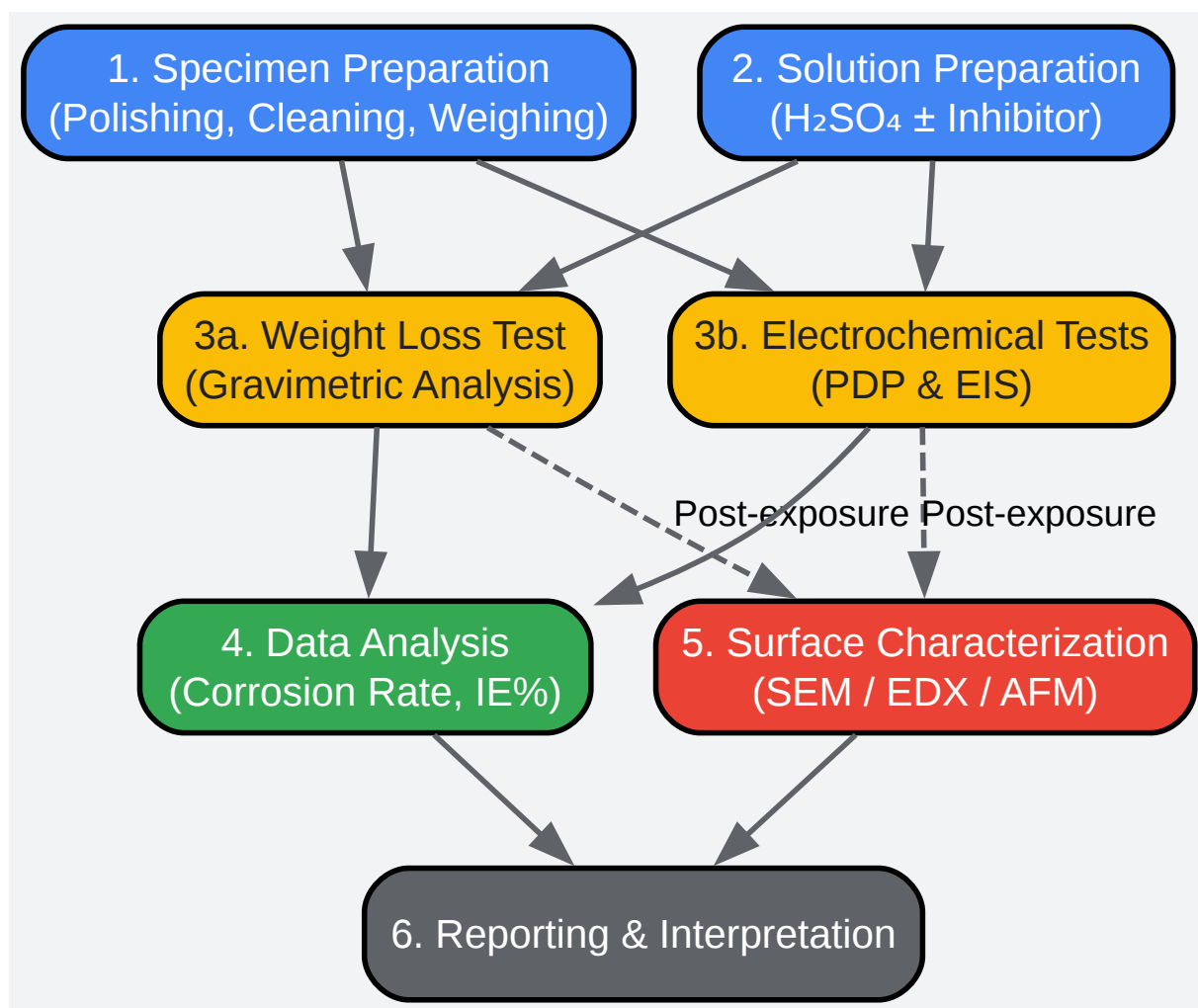
Metal corrosion in acidic environments is a significant industrial problem, leading to substantial financial losses and safety concerns. The use of organic corrosion inhibitors is one of the most practical and cost-effective methods to mitigate corrosion.^[1] Furan and its derivatives have emerged as promising "green" corrosion inhibitors due to their environmental friendliness, renewability, and inherent molecular features.^[2] These compounds typically contain heteroatoms like oxygen and a π -electron system in their aromatic rings, which facilitate their adsorption onto metal surfaces.^[3] This adsorption process creates a protective barrier that isolates the metal from the aggressive acidic solution, thereby reducing the corrosion rate.^{[4][5]}

This document provides a comprehensive set of protocols for evaluating the efficacy of furan-based inhibitors on metals (e.g., mild steel, carbon steel) in a sulfuric acid (H₂SO₄) medium. The methodologies covered include gravimetric (weight loss) analysis, electrochemical techniques, and surface characterization.

Proposed Inhibition Mechanism

Furan-based inhibitors function by adsorbing onto the metal surface. This process can involve physisorption (electrostatic interactions) and/or chemisorption (covalent bond formation between the inhibitor's heteroatoms and the metal's vacant d-orbitals). The furan ring's π -electrons and the oxygen heteroatom are key active centers for adsorption.[3][6] This forms a protective film that blocks the active sites for corrosion, inhibiting both anodic metal dissolution and cathodic hydrogen evolution reactions.[7]





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References

- 1. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
- 2. Exploring the Corrosion Potential of Three Bio-Based Furan Derivatives on Mild Steel in Aqueous HCl Solution: An Experimental Inquiry Enhanced by Theoretical Analysis - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Corrosion Inhibition of Copper in Sulphuric acid Solution by Furan | Journal of Chemical Society of Nigeria [journals.chemsociety.org.ng]
- 4. repository.uobaghdad.edu.iq [repository.uobaghdad.edu.iq]
- 5. DFT-Quantum Chemical and Experimental Studies of a New 2-(Substituted Thio) Furan as a Corrosion Inhibitor in Acidic Media - 2021-2022 - Nano Biomedicine and Engineering [nanobe.org]
- 6. pubs.aip.org [pubs.aip.org]
- 7. mdpi.com [mdpi.com]
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